

2-Ethylbenzenethiol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Ethylbenzenethiol

Cat. No.: B1308049

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Introduction

2-Ethylbenzenethiol (CAS No. 4500-58-7), also known as 2-ethylthiophenol, is a thiol compound with a characteristic pungent odor.^[1] It is utilized in various industrial applications, including as a flavoring agent and in the synthesis of other organic compounds.^{[1][2]} This guide provides an in-depth overview of the safety, handling, and toxicological profile of **2-Ethylbenzenethiol**, compiled from available safety data sheets and regulatory guidelines. The information is intended to support risk assessment and ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Ethylbenzenethiol** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **2-Ethylbenzenethiol**

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₈ H ₁₀ S | [3] |
| Molecular Weight | 138.23 g/mol | [3] |
| Appearance | Colorless to light yellow liquid | [1][4] |
| Odor | Strong, disagreeable, pungent, roasted, sulfurous | [1][4][5] |
| Boiling Point | 203-205 °C | [3][4] |
| Flash Point | 80 °C (176 °F) | [4][5] |
| Specific Gravity | 1.025 - 1.040 g/mL at 20-25 °C | [1][4][5] |
| Vapor Density | 4.77 | [4] |
| Solubility | Insoluble in water, soluble in alcohol | [2][5] |

Hazard Identification and Classification

2-Ethylbenzenethiol is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a standardized communication of its potential hazards.

Table 2: GHS Hazard Classification for **2-Ethylbenzenethiol**

| Hazard Class | Hazard Statement | Signal Word |
|-----------------------------------|-------------------------------|-------------|
| Flammable liquids | Combustible liquid | Warning |
| Acute toxicity, oral | Harmful if swallowed | Warning |
| Skin corrosion/irritation | Causes skin irritation | Warning |
| Serious eye damage/eye irritation | Causes serious eye irritation | Warning |

Source:[3][4]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[6] High concentrations can lead to central nervous system depression.[6]
- Skin Contact: Causes skin irritation.[4][6]
- Eye Contact: Causes serious eye irritation.[3][6]
- Ingestion: Harmful if swallowed.[3] May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[6]

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **2-Ethylbenzenethiol** are not readily available in the public domain, the following sections detail the standard OECD (Organisation for Economic Co-operation and Development) guidelines that would be employed to assess its toxicity. These protocols represent the established methodologies for regulatory safety testing.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally. It is designed to use fewer animals than traditional methods.

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.[7]
- Housing and Fasting: Animals are caged individually and fasted (food, but not water, withheld) for a specified period before dosing.[7]
- Dose Administration: The test substance is administered orally by gavage in a single dose. The volume should generally not exceed 1 mL/100g of body weight for aqueous solutions.[8]

- **Sequential Dosing:** A single animal is dosed at a starting dose. The outcome (survival or death) determines the dose for the next animal. If the animal survives, the next animal is given a higher dose; if it dies, the next is given a lower dose. The dose progression factor is typically 3.2.[8]
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[9] Observations are made frequently on the first day and daily thereafter.[9]
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the outcomes of the sequential dosing.[7]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.

Methodology:

- **Animal Selection:** Healthy young adult albino rabbits are typically used.[10]
- **Preparation:** The fur on the animal's back is clipped 24 hours before the test.[11]
- **Application:** A 0.5 mL (for liquids) or 0.5 g (for solids, moistened) dose of the test substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[10]
- **Exposure Period:** The exposure period is typically 4 hours.[10]
- **Observation and Scoring:** After the patch is removed, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[12] The reactions are scored according to a standardized scale.[12]
- **Reversibility:** The reversibility of any observed effects is monitored for up to 14 days.[12]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.

Methodology:

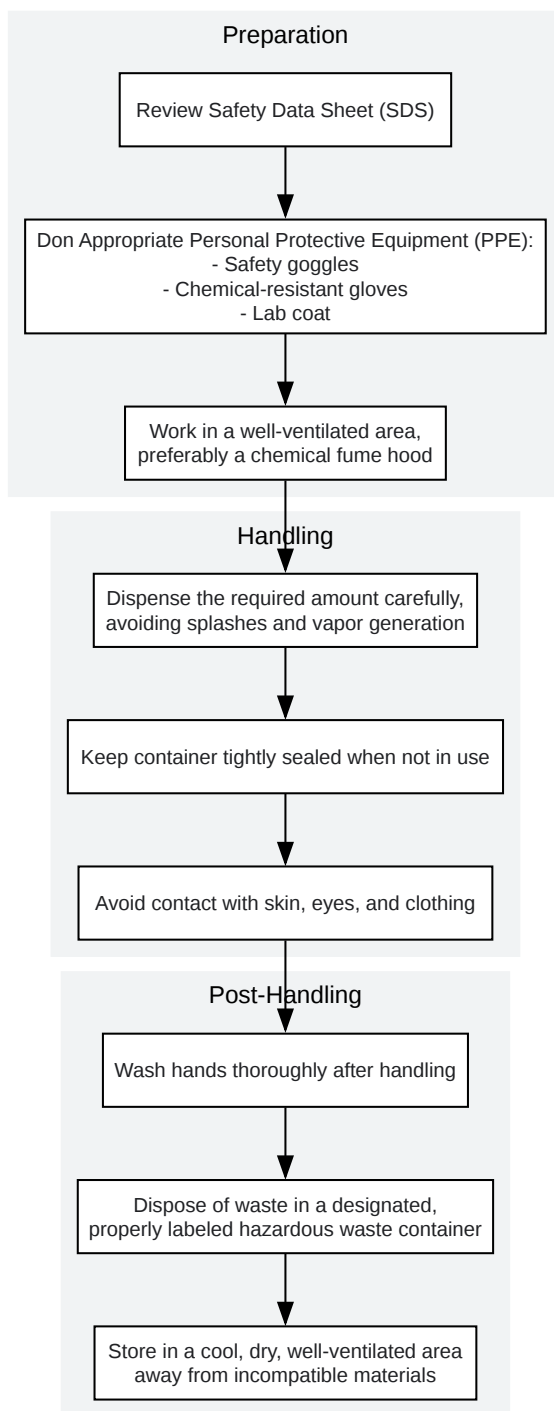
- **Animal Selection:** A single healthy young adult albino rabbit is used for the initial test.[\[13\]](#)
- **Application:** A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[\[13\]](#)
- **Observation and Scoring:** The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application. [\[13\]](#) The reactions are scored using a standardized system.
- **Confirmatory Test:** If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals.[\[14\]](#)
- **Reversibility:** The reversibility of any lesions is observed for up to 21 days.

Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with **2-Ethylbenzenethiol**. The following workflows provide a visual guide to best practices.

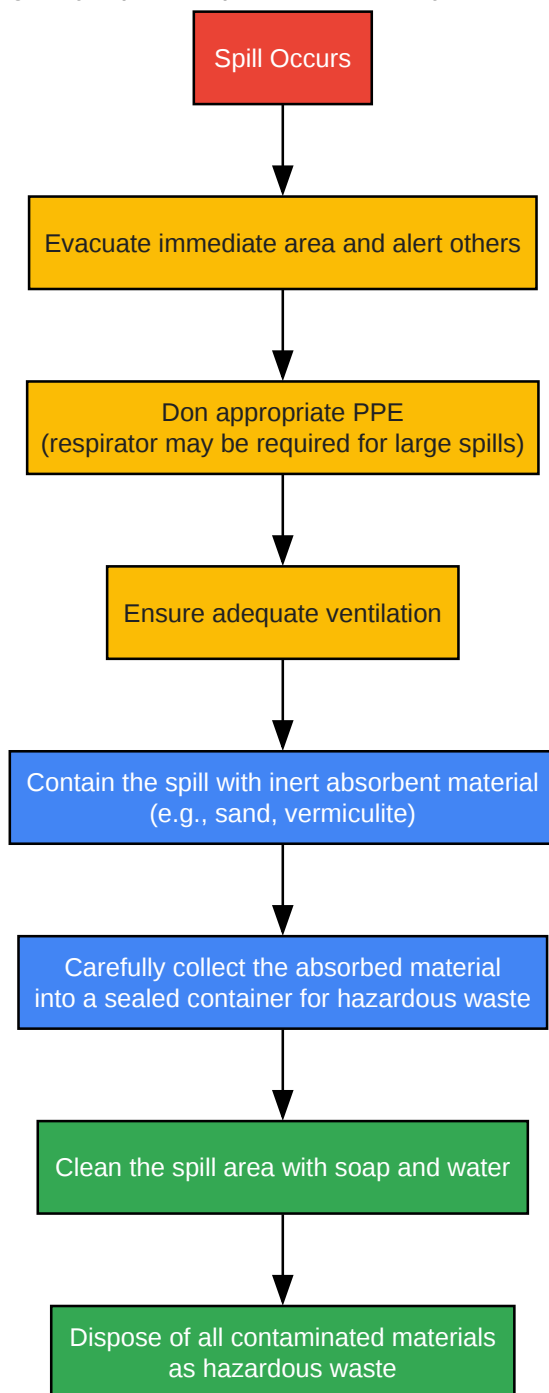
Laboratory Handling Workflow

Workflow for Safe Handling of 2-Ethylbenzenethiol

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **2-Ethylbenzenethiol**.

Emergency Spill Response

Emergency Spill Response for 2-Ethylbenzenethiol



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Caption: Step-by-step emergency response for a **2-Ethylbenzenethiol** spill.

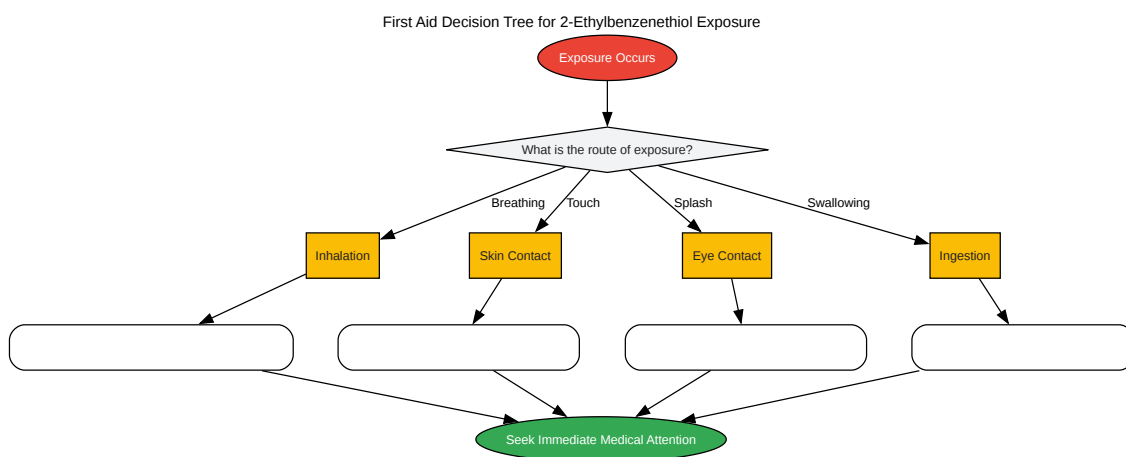
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Procedures for **2-Ethylbenzenethiol** Exposure

| Exposure Route | First Aid Instructions | Reference |
|----------------|---|-----------|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. | [4][6] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention. | [4][6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. | [4][6] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. | [6] |

First Aid Decision Tree



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Caption: Decision-making guide for first aid following exposure.

Fire and Explosion Hazard Data

2-Ethylbenzenethiol is a combustible liquid and presents a fire hazard under certain conditions.

Table 4: Fire and Explosion Data

| Property | Value/Information | Reference |
|--------------------------------|--|-----------|
| Flash Point | 80 °C (176 °F) | [4] |
| Flammability | Combustible liquid | [4] |
| Suitable Extinguishing Media | Carbon dioxide (CO ₂), dry chemical powder, foam. | [4] |
| Unsuitable Extinguishing Media | Do not use a solid water stream as it may scatter and spread the fire. | [15] |
| Hazardous Combustion Products | Carbon oxides, sulfur oxides. | [8] |
| Firefighting Precautions | Wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to keep fire-exposed containers cool. | [4][16] |

Conclusion

2-Ethylbenzenethiol is a valuable chemical intermediate that requires careful handling due to its hazardous properties. This guide has summarized the key safety information, including its physical and chemical properties, GHS classification, standard toxicological testing protocols, and emergency procedures. Adherence to the safety precautions and workflows outlined in this document is essential for minimizing risk and ensuring a safe working environment for all laboratory personnel. Researchers, scientists, and drug development professionals should always consult the most up-to-date Safety Data Sheet (SDS) before working with this compound and ensure that appropriate engineering controls, personal protective equipment, and emergency response plans are in place.

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References

- 1. Showing Compound 2-Ethylbenzenethiol (FDB021284) - FooDB [foodb.ca]
- 2. 2-Ethylbenzenethiol | C₈H₁₀S | CID 3734338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-ethyl benzene thiol, 4500-58-7 [thegoodscentscompany.com]
- 4. 2-Ethylbenzenethiol | 4500-58-7 [chemicalbook.com]
- 5. Toxicological evaluation of thiol-reactive compounds identified using a la assay to detect reactive molecules by nuclear magnetic resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. scribd.com [scribd.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. criver.com [criver.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. oecd.org [oecd.org]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. acs.figshare.com [acs.figshare.com]
- 16. ecetoc.org [ecetoc.org]
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